

Measuring Bisphenol AF in Biological Matrices using Isotope Dilution Mass Spectrometry

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Compound of Interest

Compound Name: Bisphenol AF-d4

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Application Note and Protocol

Introduction

Bisphenol AF (BPAF) is a fluorinated analog of Bisphenol A (BPA) used in the production of specialty polymers, electronic materials, and optical fibers.^[1] Due to its structural similarity to BPA, there are growing concerns about its potential endocrine-disrupting properties and other adverse health effects.^{[2][3]} Exposure to BPAF has been linked to interference with signaling pathways, such as the NF-κB and Nrf2/HO-1 pathways, potentially leading to cellular stress and abnormal cell proliferation.^{[2][4][5]} Accurate and sensitive quantification of BPAF in biological matrices is crucial for assessing human exposure and understanding its toxicokinetics and potential health risks.

This application note provides a detailed protocol for the determination of BPAF in various biological matrices, including tissues, serum, and urine, using a robust and sensitive method based on isotope-dilution ultra-high-pressure liquid chromatography-tandem mass spectrometry (UPLC-MS/MS). The use of a deuterated internal standard, BPAF-d4, ensures high accuracy and precision by correcting for matrix effects and variations in sample preparation and instrument response.^[6]

Quantitative Data Summary

The following tables summarize typical method validation parameters for the quantification of BPAF in different biological matrices using LC-MS/MS with BPAF-d4 as an internal standard.

These values are compiled from various studies and demonstrate the performance of the described methodology.

Table 1: Method Detection and Quantification Limits

Biological Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
Serum	0.05 - 0.19 ng/mL	0.5 µg/kg	[7] [8]
Urine	0.01 - 0.07 µg/L	0.5 µg/kg	[7]
Tissues (e.g., liver, kidney)	Not specified	0.5 - 3 µg/kg	
Feces	Not specified	3 µg/kg	[7]

Table 2: Recovery and Precision

Biological Matrix	Fortification Levels	Average Recovery (%)	Relative Standard Deviation (RSD, %)	Reference
Serum	0.8, 8, 20 ng/mL	71 - 119%	< 15%	[8]
Urine	1, 5, 50 µg/L	84.1 - 102.3%	5.0 - 10.1%	[9]
Tissues	1, 5, 50 µg/kg	71.0 - 102.3%	< 13.2%	[7]
Feces	5, 20, 200 µg/kg	71.0 - 84.6%	6.2 - 13.2%	[9]

Experimental Protocols

This section details the methodology for the extraction, purification, and quantification of BPAF in biological samples.

Materials and Reagents

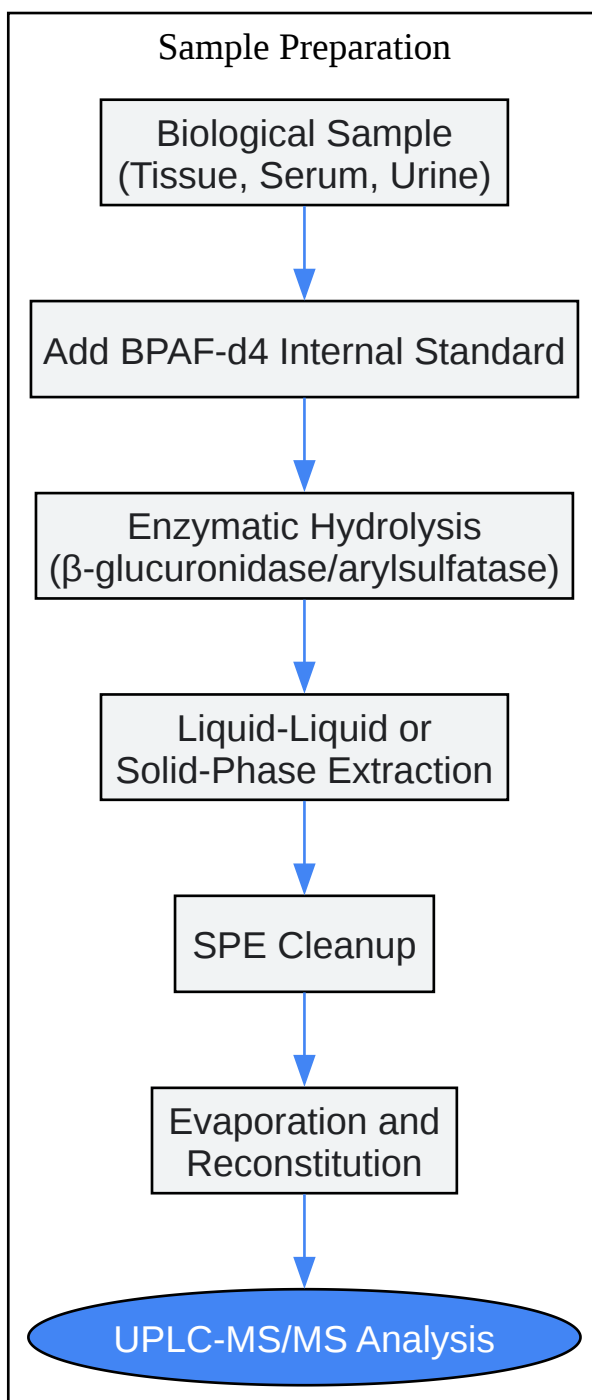
- Bisphenol AF (BPAF) analytical standard
- **Bisphenol AF-d4** (BPAF-d4) internal standard
- Methanol (HPLC or MS grade)
- Acetonitrile (HPLC or MS grade)
- Water (ultrapure, 18 MΩ·cm)
- Formic acid (LC-MS grade)
- Ammonium acetate
- β-glucuronidase/arylsulfatase (from *Helix pomatia*)
- Solid-phase extraction (SPE) cartridges (e.g., Oasis MAX)
- Standard laboratory glassware and equipment (vortex mixer, centrifuge, evaporator)

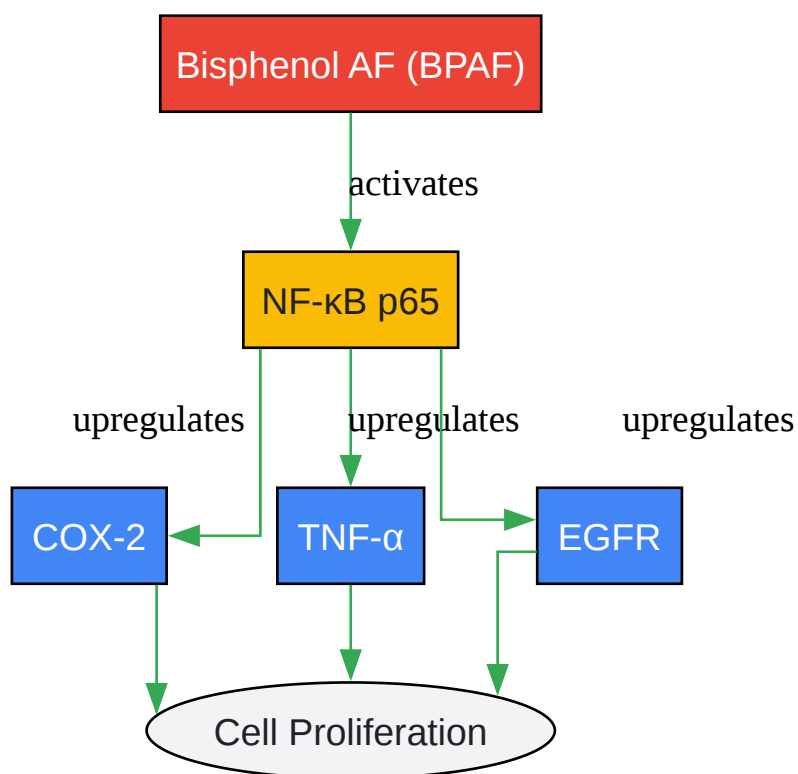
Standard Solution Preparation

- **Stock Solutions:** Prepare individual stock solutions of BPAF and BPAF-d4 in methanol at a concentration of 1 mg/mL. Store at -20°C.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the BPAF stock solution with methanol/water (50:50, v/v) to achieve concentrations ranging from 0.1 µg/L to 500 µg/L.^[9]
- **Internal Standard Spiking Solution:** Prepare a BPAF-d4 spiking solution at an appropriate concentration in methanol. The final concentration in the sample should be within the linear range of the calibration curve.

Sample Preparation Workflow

The following diagram illustrates the general workflow for sample preparation.





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